

Jbi-802 In Vitro Experimental Protocols: Application Notes

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Compound of Interest

Compound Name: Jbi-802

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Introduction

Jbi-802 is a novel, orally available dual inhibitor of Lysine-specific demethylase 1 (LSD1) and Histone deacetylase 6 (HDAC6).[1][2] By targeting these two key epigenetic regulators, **Jbi-802** represents a promising therapeutic strategy in oncology.[2] LSD1, overexpressed in many cancers, is involved in the demethylation of histone H3 at lysine 4 (H3K4) and lysine 9 (H3K9), leading to altered gene expression that promotes cancer growth.[3][4] HDAC6, a class IIb HDAC, deacetylates both histone and non-histone proteins, such as α -tubulin, impacting protein degradation, cell motility, and immune responses.[1][2] The dual inhibition of LSD1 and HDAC6 by **Jbi-802** has been shown to have synergistic anti-tumor activity.[5]

These application notes provide detailed protocols for key in vitro experiments to evaluate the activity of **Jbi-802**, enabling researchers to assess its enzymatic inhibition, effects on cell viability, and target engagement within cellular contexts.

Mechanism of Action

Jbi-802 functions by simultaneously inhibiting the enzymatic activity of LSD1 and HDAC6. Inhibition of LSD1 leads to an increase in histone H3K4 dimethylation (H3K4me2), a mark associated with transcriptional activation, thereby re-expressing aberrantly silenced tumor suppressor genes.[3][4] Inhibition of HDAC6 results in the accumulation of acetylated α -tubulin, disrupting microtubule dynamics and protein trafficking.[6] This dual action leads to cell cycle arrest, differentiation, and apoptosis in cancer cells.

Figure 1: Jbi-802 Mechanism of Action.

Data Presentation

Table 1: In Vitro Enzymatic Activity of Jbi-802

Target	Assay Type	IC50 (μ M)	Reference
LSD1	TR-FRET	0.05	[7][8]
HDAC6	Fluorescence-based	0.011	[7][8]
HDAC8	Fluorescence-based	0.098	[7][8]

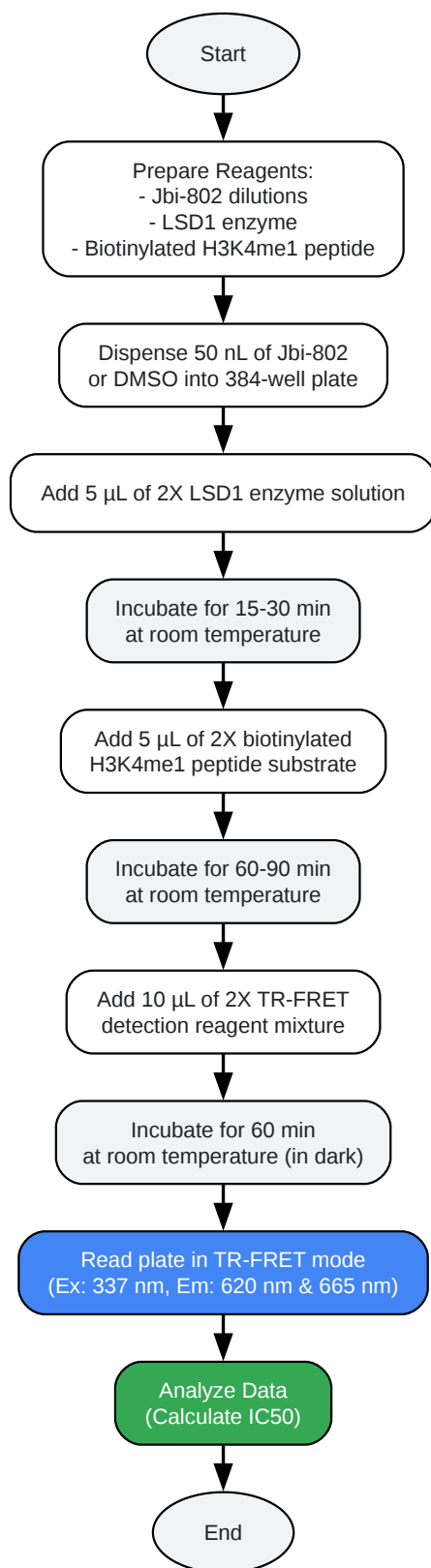
Table 2: Anti-proliferative Activity of Jbi-802 in Cancer Cell Lines

Cell Line	Cancer Type	Assay	IC50 Range (μM)	Reference
Various	Acute Myeloid Leukemia (AML), Chronic Lymphocytic Leukemia (CLL), Small Cell Lung Cancer (SCLC), Sarcoma, Multiple Myeloma	Alamar Blue	0.2 - 1	[9] [10]
HEL 92.1.7, CML-T1, H9, Daudi, CMK-11-5, TF-1	Hematological Malignancies	Not Specified	0.01 - 0.4	[6]

Experimental Protocols

LSD1 Enzymatic Assay (TR-FRET)

This protocol is adapted from generic Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assays for LSD1 inhibition.[\[4\]](#)[\[9\]](#)



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Figure 2: LSD1 TR-FRET Assay Workflow.

Materials:

- **Jbi-802**
- Recombinant human LSD1 enzyme
- Biotinylated histone H3 (1-21) K4me1 peptide substrate
- TR-FRET detection reagents (e.g., LANCE Ultra Europium-anti-unmethyl-H3K4 antibody and ULight™-Streptavidin)
- Assay buffer (e.g., 50 mM Tris-HCl pH 7.5, 0.01% Tween-20, 0.1 mg/mL BSA)
- 384-well low-volume white plates
- TR-FRET compatible plate reader

Protocol:

- Prepare serial dilutions of **Jbi-802** in DMSO, and then dilute in assay buffer.
- Add 50 nL of diluted **Jbi-802** or DMSO (vehicle control) to the wells of a 384-well plate.
- Add 5 µL of 2X LSD1 enzyme solution (e.g., 6-12 nM final concentration) to each well and incubate for 15-30 minutes at room temperature.
- Initiate the demethylase reaction by adding 5 µL of 2X biotinylated H3K4me1 peptide substrate solution.
- Incubate the reaction for 60-90 minutes at room temperature.
- Stop the reaction and detect the signal by adding 10 µL of the 2X TR-FRET detection reagent mixture to each well.
- Incubate for 60 minutes at room temperature, protected from light.
- Read the plate on a TR-FRET compatible plate reader (Excitation: 337 nm, Emission: 620 nm and 665 nm).

- Calculate the ratio of the two emission signals and determine the IC50 value for **Jbi-802**.

HDAC6 Enzymatic Assay (Fluorometric)

This protocol is based on commercially available fluorometric HDAC6 activity assay kits.[\[1\]](#)[\[7\]](#)
[\[11\]](#)

Materials:

- **Jbi-802**
- Recombinant human HDAC6 enzyme
- Fluorogenic HDAC6 substrate (e.g., acetylated peptide linked to a fluorophore like AFC)
- Developer solution
- HDAC assay buffer
- 96-well white plates
- Fluorescence plate reader

Protocol:

- Prepare serial dilutions of **Jbi-802** in DMSO, and then dilute in HDAC assay buffer.
- Add 1-10 μ L of diluted **Jbi-802** or DMSO (vehicle control) to the wells of a 96-well plate.
- Add recombinant HDAC6 enzyme to each well. For a positive control, use the enzyme without any inhibitor. For a negative control, use a known HDAC6 inhibitor (e.g., Tubacin).
- Incubate at 37°C for 10 minutes.
- Add 50 μ L of the HDAC6 substrate solution to each well to start the reaction.
- Incubate the plate at 37°C for 30 minutes.
- Stop the reaction by adding 10 μ L of the developer solution to each well.

- Incubate at 37°C for 10 minutes to allow for fluorescence development.
- Measure the fluorescence at Ex/Em = 380/490 nm in an endpoint mode.
- Calculate the percentage of inhibition and determine the IC50 value for **Jbi-802**.

Cell Viability Assay (Alamar Blue)

This protocol measures cell proliferation and cytotoxicity.[\[6\]](#)[\[12\]](#)[\[13\]](#)

Materials:

- Cancer cell lines (e.g., AML, SCLC, Multiple Myeloma cell lines)[\[2\]](#)[\[14\]](#)
- Complete cell culture medium
- **Jbi-802**
- Alamar Blue reagent
- 96-well clear-bottom plates
- Spectrophotometer or fluorescence plate reader

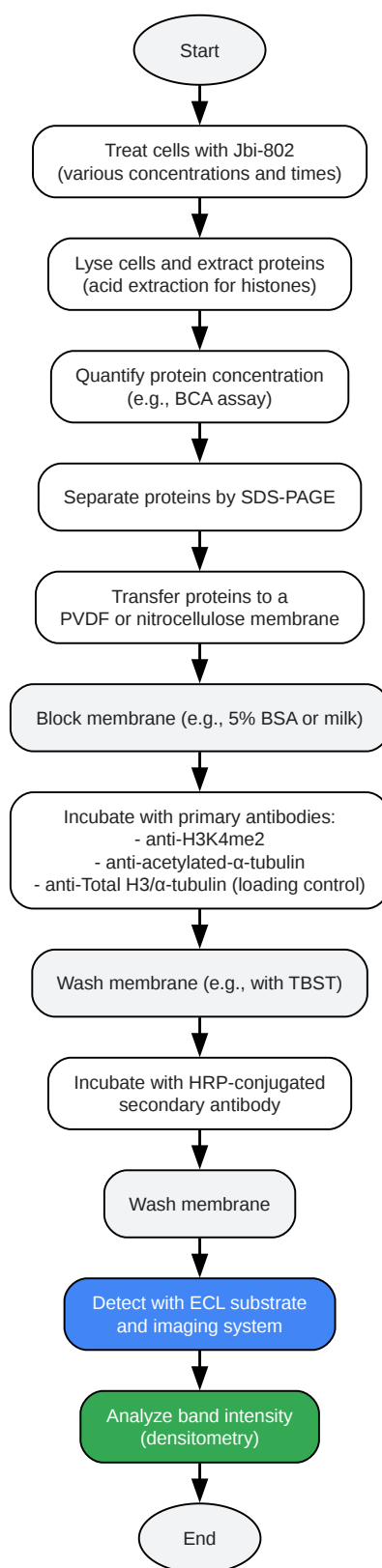
Protocol:

- Harvest cells in the logarithmic growth phase and perform a cell count.
- Seed cells in a 96-well plate at a predetermined optimal density (e.g., 1×10^4 cells/well) in 100 μ L of complete medium.
- Incubate the plate for 24 hours at 37°C in a 5% CO2 incubator.
- Prepare serial dilutions of **Jbi-802** in complete medium and add them to the respective wells. Include a vehicle control (DMSO).
- Incubate the cells with the compound for 72 hours (or other desired time points).

- Add Alamar Blue reagent to each well at 10% of the total volume (e.g., 10 μ L for a 100 μ L culture volume).
- Incubate for 4-8 hours at 37°C, protected from light.
- Measure the absorbance at 570 nm and 600 nm, or fluorescence at Ex/Em = 560/590 nm.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.

Western Blot for Target Engagement

This protocol is to assess the levels of H3K4me2 (LSD1 target) and acetylated α -tubulin (HDAC6 target).^[5]



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Figure 3: Western Blot Workflow.

Materials:

- Cancer cell lines
- **Jbi-802**
- Lysis buffer (RIPA buffer for total protein, acid extraction for histones)
- Primary antibodies: anti-H3K4me2, anti-acetylated- α -tubulin (Lys40), anti-total Histone H3, anti- α -tubulin.
- HRP-conjugated secondary antibodies
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Wash buffer (TBST)
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Protocol:

- Plate and treat cells with various concentrations of **Jbi-802** for a specified time (e.g., 24, 48, 72 hours).
- Harvest and lyse the cells. For histone analysis, perform acid extraction to enrich for nuclear proteins.
- Determine protein concentration using a BCA or Bradford assay.
- Separate 10-20 μ g of protein per lane on a 15% SDS-polyacrylamide gel for histones or a 10% gel for tubulin.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.

- Block the membrane for 1 hour at room temperature in blocking buffer.
- Incubate the membrane with the appropriate primary antibody overnight at 4°C with gentle agitation.
- Wash the membrane three times with TBST for 10 minutes each.
- Incubate with the corresponding HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again three times with TBST.
- Detect the protein bands using an ECL substrate and an imaging system.
- Quantify band intensities using densitometry software and normalize the signal of the modified protein to the total protein loading control.

Quantitative PCR (qPCR) for Gene Expression Analysis

This protocol is for measuring the mRNA levels of genes modulated by **Jbi-802**, such as the myeloid differentiation markers CD11b and CD86.[\[2\]](#)[\[15\]](#)

Materials:

- Cancer cell lines
- **Jbi-802**
- RNA isolation kit
- cDNA synthesis kit
- SYBR Green or TaqMan qPCR master mix
- Primers for target genes (CD11b, CD86) and a housekeeping gene (e.g., GAPDH, ACTB)
- qPCR instrument

Protocol:

- Treat cells with **Jbi-802** as described for the Western blot protocol.
- Isolate total RNA from the cells using a commercial RNA isolation kit.
- Assess RNA quality and quantity.
- Synthesize cDNA from 0.5-1 µg of total RNA using a reverse transcription kit.
- Set up qPCR reactions in triplicate for each sample and gene, including a no-template control. Each reaction should contain cDNA, forward and reverse primers, and qPCR master mix.
- Run the qPCR plate on a real-time PCR instrument using a standard cycling protocol (e.g., initial denaturation, followed by 40 cycles of denaturation, annealing, and extension).
- Analyze the data using the $\Delta\Delta C_t$ method to determine the relative fold change in gene expression, normalized to the housekeeping gene and relative to the vehicle-treated control.

Conclusion

The protocols outlined in these application notes provide a robust framework for the in vitro characterization of **Jbi-802**. By employing these assays, researchers can effectively investigate its dual enzymatic inhibition, cellular anti-proliferative effects, and target engagement. These studies are crucial for understanding the molecular mechanisms of **Jbi-802** and for its continued development as a potential cancer therapeutic.

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